Technical Guide: Solubility & Handling of Cbz-2-Methoxy-L-Phenylalanine[1][2]

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Compound of Interest

Compound Name:	*Cbz-2-Methoxy-L-Phenylalanine*
Cat. No.:	*B1579215*

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Executive Summary & Molecular Architecture[1][2]

Cbz-2-Methoxy-L-Phenylalanine (Cbz-2-OMe-Phe-OH) is a specialized non-canonical amino acid used in the synthesis of peptidomimetics and protease inhibitors.[1] Its solubility profile is governed by the interplay between the hydrophobic Carbobenzyloxy (Cbz) protecting group, the polarizable 2-methoxy substituent, and the free carboxylic acid.

Unlike unsubstituted Phenylalanine derivatives, the ortho-methoxy group introduces significant steric bulk and a permanent dipole moment. This disruption of planar

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stacking interactions typically lowers the crystal lattice energy, rendering Cbz-2-OMe-Phe-OH more soluble in organic solvents (DCM, EtOAc) than its unsubstituted parent, Cbz-Phe-OH, but also more prone to "oiling out" during recrystallization.[1]

Molecular Solvation Drivers[1]

- Cbz Group (Lipophilic): Drives solubility in aromatic and chlorinated solvents.

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- Carboxylic Acid (Acidic): Enables pH-dependent solubility (soluble in basic aqueous buffer; insoluble in acidic water).[1]
- 2-Methoxy Group (Steric/Electronic): Disrupts crystalline packing, enhancing solubility in moderately polar solvents (THF, EtOAc).

Solvent Compatibility Matrix

The following data categorizes solvent suitability for varying experimental phases: Solid Phase Peptide Synthesis (SPPS), Purification, and Analysis.

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Solvent Class	Solvent	Solubility Rating	Operational Context
Amides	DMF (N,N-Dimethylformamide)	Excellent (>1.0 M)	Primary solvent for coupling reactions.[1]
NMP (N-Methyl-2-pyrrolidone)	Excellent (>1.0 M)	Alternative to DMF; reduces aggregation.[1]	
Sulfoxides	DMSO (Dimethyl Sulfoxide)	High	Used for NMR analysis and dissolving recalcitrant aggregates.
Chlorinated	DCM (Dichloromethane)	Good to High	Excellent for dissolution; standard solvent for liquid-phase coupling.[1]
Chloroform ( )	Good	Used in NMR and specific liquid-phase extractions.[1]	
Esters	EtOAc (Ethyl Acetate)	Moderate	Critical solvent for extraction workups. Soluble, but may require warming for high concentrations.
Alcohols	Methanol / Ethanol	Moderate	Soluble.[2][3][4] Used for hydrogenolysis (Cbz removal) or recrystallization cosolvent.
Ethers	THF (Tetrahydrofuran)	Good	Useful for reactions requiring non-nucleophilic media.

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Diethyl Ether	Poor	Precipitation solvent. Used to wash impurities or induce crystallization.	
Alkanes	Hexanes / Heptane	Insoluble	Anti-solvent. Used to force precipitation from EtOAc or DCM.
Aqueous	Water (Acidic/Neutral)	Insoluble	Product precipitates.
Water (Basic, pH > 8)	Soluble	Forms carboxylate salt (used during bicarbonate washes).	

Operational Protocols (Self-Validating)

Protocol A: Dissolution for Peptide Coupling (SPPS/Liquid Phase)

Objective: Prepare a 0.2 M – 0.5 M solution free of aggregates.

- Calculation: Calculate the required volume of DMF or NMP to achieve a 0.2 M concentration.
- Addition: Add 75% of the calculated solvent volume to the dry powder.
- Agitation: Vortex or stir magnetically for 2–3 minutes.
  - Checkpoint: If the solution is cloudy, sonicate for 30 seconds (max) to break up crystal lattices. Avoid prolonged sonication to prevent heating/racemization.
- Final Adjustment: Add remaining solvent to reach target volume.
  - Validation: The solution must be optically clear. If haze persists, filter through a 0.45 µm PTFE syringe filter before adding coupling reagents (HBTU/HATU) to prevent resin pore clogging.

Protocol B: Purification via Acid-Base Extraction

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Objective: Remove non-acidic impurities (e.g., unreacted Cbz-Cl, benzyl alcohol) without chromatography.[1]

- Dissolution: Dissolve crude Cbz-2-OMe-Phe-OH in Ethyl Acetate (EtOAc) (approx. 10 mL per gram).
- Basic Wash (The "Salt Switch"): Extract the organic layer with sat.

  (3x).
  - Mechanism:[1][5][6] The Cbz-amino acid converts to its sodium salt (

) and moves to the aqueous phase.[1] Impurities remain in the EtOAc.
- Phase Separation: Discard the organic (EtOAc) layer.
- Acidification: Cool the aqueous layer to 0°C. Slowly add 1M HCl or 10%

  until pH ~2.
  - Validation: The solution will turn milky white as the protonated acid (

) precipitates or oils out.[1]
- Re-Extraction: Extract the cloudy aqueous mixture with fresh EtOAc (3x).
- Drying: Dry combined organics over

  , filter, and evaporate.

Protocol C: Recrystallization (Handling "Oiling Out")

Context: 2-Methoxy derivatives often form oils rather than crystals due to steric hindrance.[1]

- Solvent System: Use EtOAc / Hexanes.
- Dissolution: Dissolve residue in minimum hot EtOAc (40-50°C).
- Anti-solvent Addition: Add Hexanes dropwise until persistent turbidity is observed.[7]

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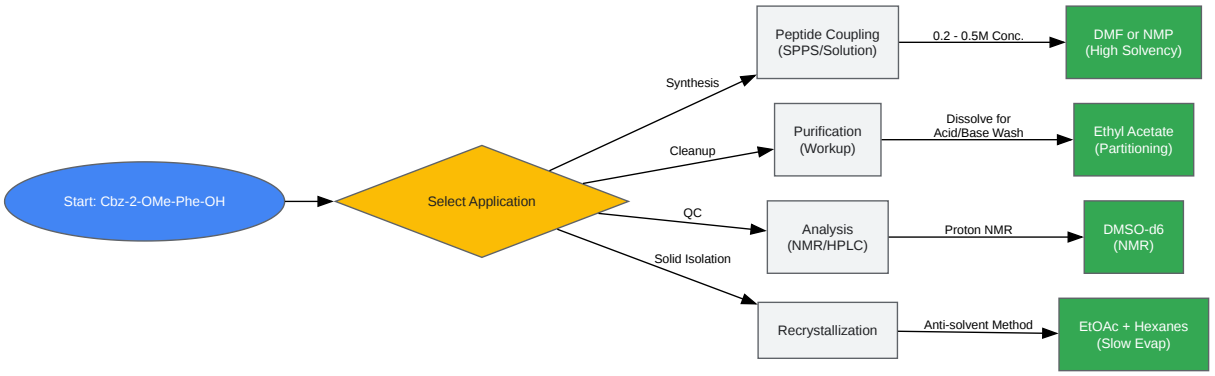
- Clarification: Add 1-2 drops of EtOAc to clear the solution.[1]
- Nucleation: Scratch the inner glass surface with a spatula or add a seed crystal.
- Cooling: Allow to cool to Room Temp, then 4°C.
    - Troubleshooting: If an oil forms at the bottom, reheat to dissolve, add slightly more EtOAc, and cool slower. Vigorous stirring during cooling can sometimes force solidification of the oil.

Visualization of Workflows

Figure 1: Solvent Selection Decision Tree

This diagram guides the researcher to the correct solvent based on the immediate experimental goal.



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Caption: Figure 1. Solvent selection logic based on experimental phase. Green nodes indicate the optimal solvent choice.[1]

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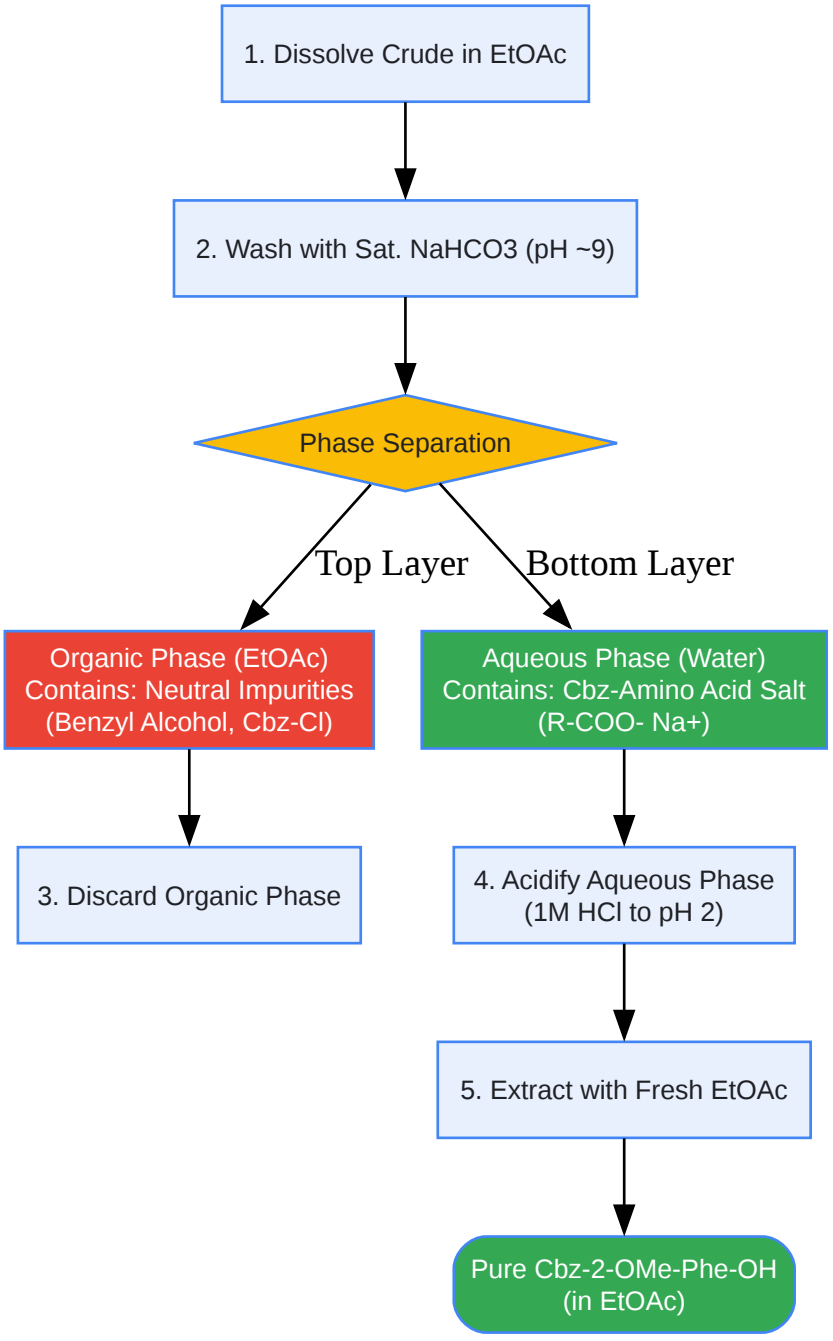
Figure 2: Acid-Base Purification Workflow

A self-validating protocol for isolating pure Cbz-2-OMe-Phe-OH from neutral impurities.[1]



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Caption: Figure 2. The "Salt Switch" purification method. The target molecule moves between phases based on pH, leaving impurities behind.

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